

# Personal protective equipment for handling Dhodh-IN-15

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## Compound of Interest

Compound Name: Dhodh-IN-15

Cat. No.: B12424948

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## Essential Safety and Handling Guide for Dhodh-IN-15

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Dhodh-IN-15**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**Dhodh-IN-15** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Appropriate personal protective equipment must be worn at all times when handling this compound.

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations
Eye/Face Protection	Use chemical safety goggles and/or a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes. Avoid exposing skin.
Respiratory Protection	If working with the powder form or creating aerosols, use a NIOSH-approved respirator with an appropriate particulate filter. Ensure adequate ventilation, such as a chemical fume hood.

## Safe Handling and Storage

Proper handling and storage are crucial to prevent contamination and degradation of **Dhodh-IN-15**.

### Handling Procedures:

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

### Storage Conditions:

- Powder: Store at -20°C for up to 2 years.[\[2\]](#)
- In DMSO: Store at 4°C for up to 2 weeks or at -80°C for up to 6 months.[\[2\]](#)
- Keep the container tightly sealed in a cool, dry, and well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

## First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Instructions
If Swallowed	Call a poison center or doctor immediately. Rinse mouth with water. Do not induce vomiting. <a href="#">[1]</a>
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. Seek medical attention if irritation persists. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention. <a href="#">[1]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention. <a href="#">[1]</a>

## Disposal Plan

Dispose of **Dhodh-IN-15** and its containers in accordance with local, state, and federal regulations.

- Waste Disposal: The compound and its container must be disposed of at an approved waste disposal plant.[\[1\]](#)
- Environmental Precautions: Avoid release into the environment as it is very toxic to aquatic life.[\[1\]](#) Collect any spillage.[\[1\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data for **Dhodh-IN-15**.

Property	Value	Reference
Molecular Weight	281.27 g/mol	[1]
CAS Number	1364791-88-7	[1]
IC50 (Rat Liver DHODH)	11 $\mu$ M	[2][3]
IC50 (Human DHODH)	0.21 $\mu$ M	[4]
IC50 (NCI-H226 Cancer Cells)	0.95 - 2.81 $\mu$ M	[4]
IC50 (HCT-116 Cancer Cells)	0.95 - 2.81 $\mu$ M	[4]
IC50 (MDA-MB-231 Cancer Cells)	0.95 - 2.81 $\mu$ M	[4]

## Experimental Protocols

While specific, detailed experimental protocols for **Dhodh-IN-15** were not available in the searched literature, the following are generalized methodologies for key experiments based on its known function as a DHODH inhibitor.

### Dihydroorotate Dehydrogenase (DHODH) Inhibition Assay:

- Objective: To determine the half-maximal inhibitory concentration (IC50) of **Dhodh-IN-15** against DHODH.
- Materials: Recombinant human or rat DHODH, dihydroorotate, 2,6-dichloroindophenol (DCIP), Coenzyme Q10, assay buffer (e.g., Tris-HCl with detergent), **Dhodh-IN-15** stock solution, and a microplate reader.
- Procedure:
  - Prepare a serial dilution of **Dhodh-IN-15** in the assay buffer.
  - In a microplate, add the DHODH enzyme to each well.
  - Add the diluted **Dhodh-IN-15** or vehicle control to the respective wells and incubate for a predetermined time.

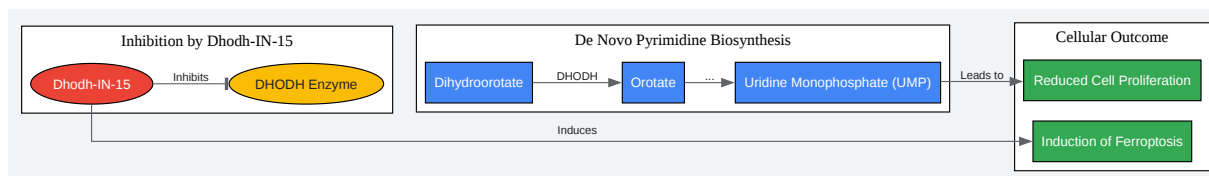
- Initiate the enzymatic reaction by adding dihydroorotate and the electron acceptor DCIP.
- Monitor the reduction of DCIP by measuring the decrease in absorbance at a specific wavelength (e.g., 600 nm) over time using a microplate reader.
- Calculate the rate of reaction for each concentration of the inhibitor.
- Plot the reaction rates against the inhibitor concentrations and fit the data to a dose-response curve to determine the IC<sub>50</sub> value.

#### Cell Viability (Cytotoxicity) Assay:

- Objective: To assess the effect of **Dhodh-IN-15** on the viability of cancer cell lines.
- Materials: Cancer cell lines (e.g., HCT-116, MDA-MB-231), cell culture medium, fetal bovine serum (FBS), penicillin-streptomycin, **Dhodh-IN-15** stock solution, a cell viability reagent (e.g., MTT, CellTiter-Glo®), and a microplate reader.
- Procedure:
  - Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
  - Treat the cells with a serial dilution of **Dhodh-IN-15** or a vehicle control and incubate for a specified period (e.g., 72 hours).
  - Add the cell viability reagent to each well according to the manufacturer's instructions.
  - Incubate for the recommended time to allow for color development or luminescence generation.
  - Measure the absorbance or luminescence using a microplate reader.
  - Calculate the percentage of cell viability relative to the vehicle control for each concentration.
  - Plot the cell viability against the inhibitor concentrations and determine the IC<sub>50</sub> value.

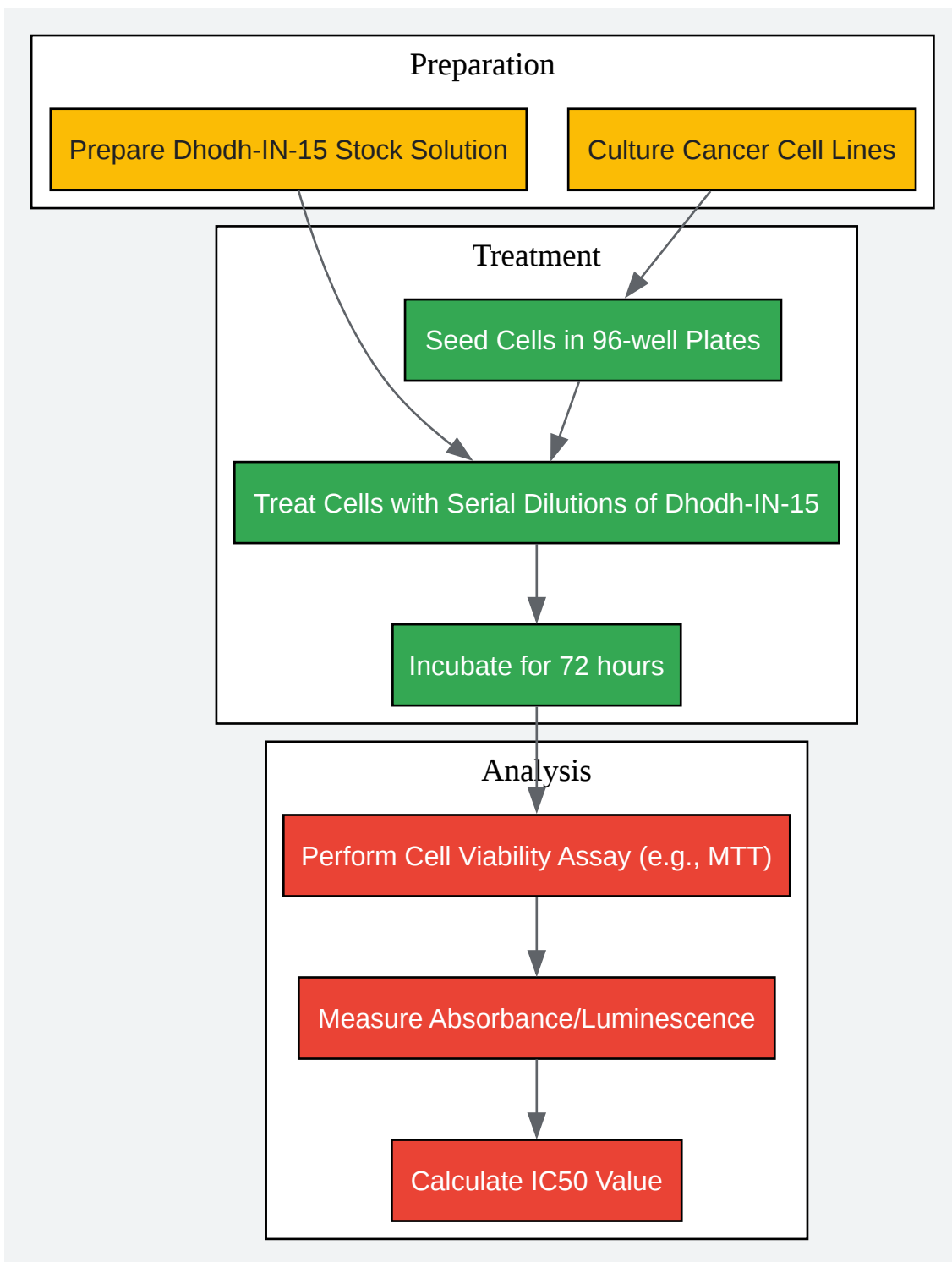
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Dhodh-IN-15** and a typical experimental workflow for its evaluation.



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Caption: Inhibition of DHODH by **Dhodh-IN-15** in the pyrimidine biosynthesis pathway.



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Caption: A typical workflow for evaluating the cytotoxicity of **Dhodh-IN-15**.

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